

# What is Guanosine-13C5 and its chemical properties

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## Compound of Interest

Compound Name: Guanosine-13C5

Cat. No.: B8819210

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## Guanosine-13C5: A Technical Guide for Researchers

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Guanosine-13C5** is a stable isotope-labeled form of the purine nucleoside, guanosine. In this variant, the five carbon atoms of the ribose sugar moiety are replaced with the carbon-13 ( $^{13}\text{C}$ ) isotope. This isotopic labeling makes **Guanosine-13C5** a powerful tool in various research applications, particularly in metabolic studies, drug development, and the elucidation of biochemical pathways. Its non-radioactive nature and the distinct mass shift it introduces allow for precise tracking and quantification in complex biological systems using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

## Core Chemical Properties

**Guanosine-13C5** shares the fundamental chemical structure and reactivity of its unlabeled counterpart, guanosine. It is a crystalline powder, typically white, and is slightly soluble in water. The key difference lies in its molecular weight, which is increased by five atomic mass units due to the incorporation of five  $^{13}\text{C}$  atoms. This isotopic enrichment is the basis of its utility in tracer experiments.

## Data Presentation: Quantitative Properties

Property	Value	Source
Molecular Formula	$^{13}\text{C}_5\text{C}_5\text{H}_{13}\text{N}_5\text{O}_5$	[1][2]
Molecular Weight	Approximately 288.21 g/mol (unlabeled: ~283.24 g/mol )	[3]
Isotopic Purity	Typically >95%	[2]
Physical Form	White crystalline powder	[4]
Solubility	Slightly soluble in water; very soluble in acetic acid; insoluble in ethanol, diethyl ether, benzene, and chloroform.	
Storage Conditions	Store in a freezer at -20°C, desiccated, and protected from light.	

## Applications in Research and Drug Development

The primary application of **Guanosine-13C5** lies in its use as a tracer in metabolic flux analysis. By introducing this labeled compound into cells or organisms, researchers can track the metabolic fate of the ribose moiety of guanosine as it is incorporated into various biomolecules, including nucleic acids (RNA and DNA). This allows for the detailed mapping and quantification of metabolic pathways.

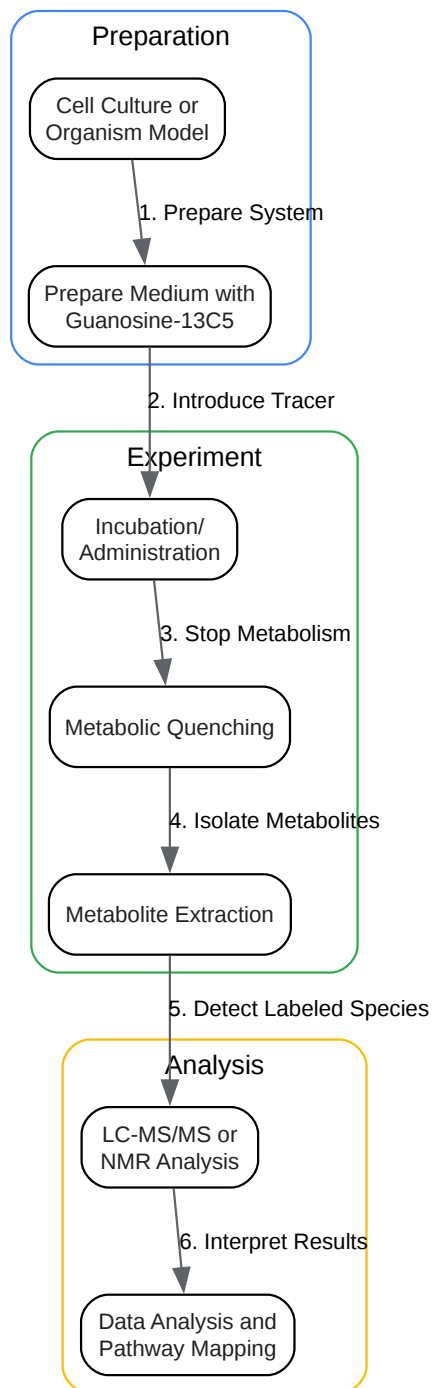
In drug development, **Guanosine-13C5** can be used as an internal standard for quantitative analysis of guanosine and its metabolites in biological samples by techniques such as liquid chromatography-mass spectrometry (LC-MS). This is crucial for pharmacokinetic and pharmacodynamic studies.

## Experimental Protocols: A Generalized Workflow

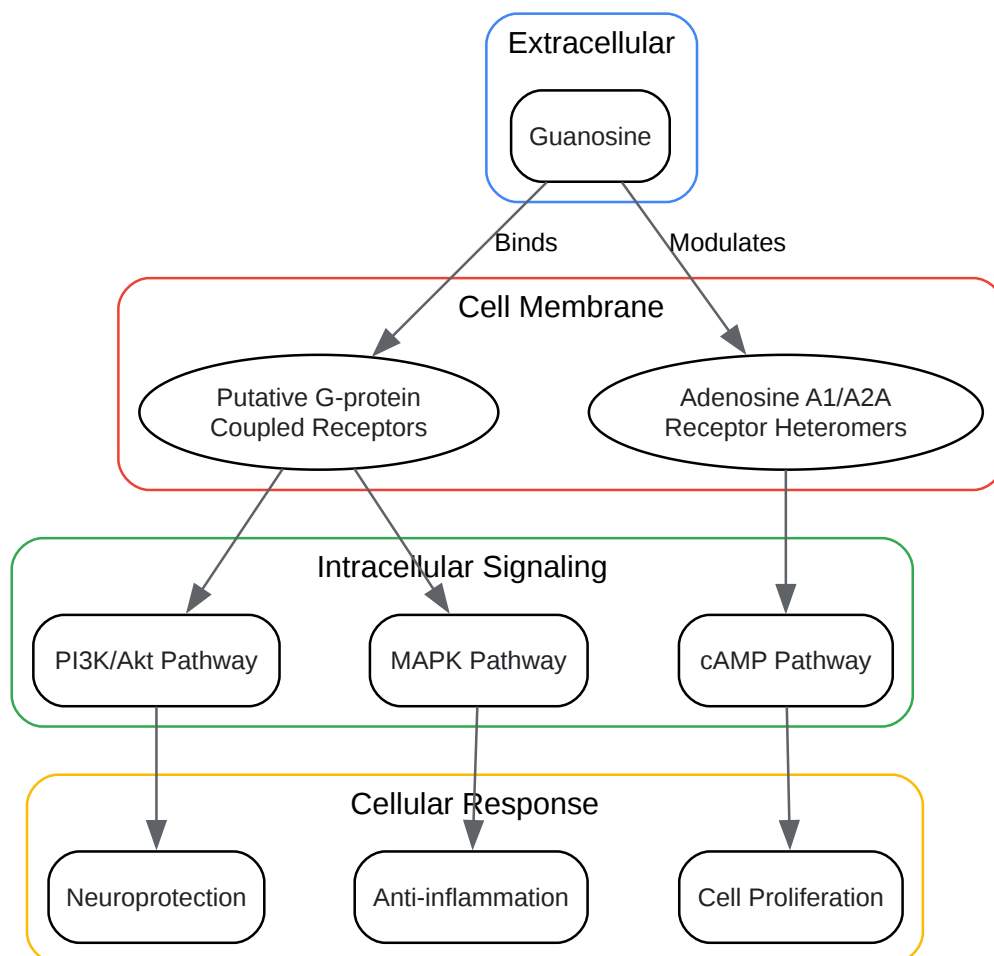
While specific experimental protocols will vary depending on the research question, a general workflow for a metabolic tracing experiment using **Guanosine-13C5** is outlined below.

## Experimental Workflow: Metabolic Tracing with Guanosine-13C5

## Generalized Experimental Workflow for Guanosine-13C5 Metabolic Tracing



## Key Signaling Pathways Modulated by Guanosine

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## References

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